

Guide Technique Approfondi sur le Cyanure de Cuivre(I) (CAS : 544-92-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Destinataires : Chercheurs, scientifiques et professionnels du développement de médicaments.

Ce document fournit une analyse technique détaillée du **cyanure de cuivre(I)**, un réactif inorganique polyvalent identifié par le numéro CAS 544-92-3. Il aborde ses propriétés physico-chimiques, ses méthodes de synthèse, ses applications clés en synthèse organique pertinentes pour le développement de médicaments, ainsi que les protocoles expérimentaux et les données de sécurité associés.

Propriétés Physico-chimiques et Données Quantitatives

Le **cyanure de cuivre(I)**, également connu sous le nom de cyanure cuivreux, est un composé inorganique de formule chimique CuCN .^{[1][2]} Il se présente généralement sous la forme d'une poudre blanc cassé à jaune pâle.^{[1][3]} Des impuretés de composés de cuivre(II) peuvent lui conférer une teinte verdâtre.^[1] Ce composé est un polymère de coordination qui existe sous deux formes polymorphes.^[1]

Tableau 1 : Propriétés Physico-chimiques du **Cyanure de Cuivre(I)**

Propriété	Valeur	Références
Numéro CAS	544-92-3	[1][2]
Formule Moléculaire	CuCN	[1][2]
Masse Molaire	89,56 g/mol	[1]
Apparence	Poudre blanc cassé / jaune pâle	[1]
Densité	2,92 g/cm ³	[1][4]
Point de Fusion	474 °C (se décompose)	[1][4]
Solubilité dans l'eau	Négligeable (Produit de solubilité Ksp : 3.47×10^{-20})	[1]
Solubilité	Insoluble dans l'éthanol et les acides dilués froids. Soluble dans l'ammoniaque, les solutions de cyanures alcalins (KCN, NaCN), la pyridine et la N-méthylpyrrolidone.	[1][4]

Tableau 2 : Données de Sécurité (selon le SGH)

Pictogrammes	Mention d'avertissement	Mentions de Danger
GHS06 (Toxique), GHS09 (Dangereux pour l'environnement)	Danger	H300+H310+H330 : Mortel en cas d'ingestion, de contact cutané ou d'inhalation. H410 : Très toxique pour les organismes aquatiques, entraîne des effets néfastes à long terme.

Le contact avec des acides libère un gaz très toxique (cyanure d'hydrogène).[5]

Protocoles Expérimentaux Détaillés

Synthèse du Cyanure de Cuivre(I)

Plusieurs méthodes existent pour la préparation du **cyanure de cuivre(I)**. La méthode industrielle moderne est préférée à la voie historique en raison de la production de cyanogène gazeux toxique et de l'impureté du produit final dans cette dernière.[1]

Protocole 1 : Méthode de Synthèse Moderne (Réduction du Sulfate de Cuivre(II))[1][6]

Cette méthode implique la réduction du sulfate de cuivre(II) suivie de la précipitation du **cyanure de cuivre(I)**.

Matériels :

- Sulfate de cuivre(II) pentahydraté ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Bisulfite de sodium (NaHSO_3)
- Cyanure de sodium (NaCN) ou Cyanure de potassium (KCN)[6]
- Eau distillée
- Éthanol
- Béchers, agitateur magnétique, plaque chauffante, système de filtration (entonnoir Büchner)

Procédure :

- Préparer une solution de sulfate de cuivre(II) en dissolvant 500 g de $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ dans 1600 ml d'eau à 40-50 °C.[6]
- Préparer séparément une solution de bisulfite de sodium en dissolvant 140 g de NaHSO_3 dans 400 ml d'eau et une solution de cyanure de potassium en dissolvant 140 g de KCN dans 400 ml d'eau. Chauffer ces deux solutions à 60 °C.[6]
- Ajouter lentement la solution de bisulfite de sodium à la solution de sulfate de cuivre(II) sous agitation. La solution passe du bleu au vert, indiquant la réduction de Cu(II) en Cu(I) . [1]

- Une fois la décoloration observée, ajouter immédiatement la solution de cyanure de potassium.[6] Un précipité blanc-jaunâtre de **cyanure de cuivre(I)** se forme.
- Laisser la réaction se poursuivre pendant environ 10 minutes à chaud.[6]
- Filtrer le précipité à chaud et le laver abondamment avec de l'eau bouillante pour éliminer les sels solubles.[6]
- Effectuer un lavage final avec de l'éthanol pour faciliter le séchage.[6]
- Sécher le produit à 100-110 °C pour obtenir une fine poudre. Le rendement attendu est d'environ 167 grammes.[6]

Protocole 2 : Réaction de Rosenmund-von Braun[3]

Cette réaction est une application clé du **cyanure de cuivre(I)** pour la synthèse de nitriles aromatiques, des intermédiaires importants dans le développement de médicaments.

Matériels :

- Halogénure d'aryle (par exemple, bromobenzène)
- **Cyanure de cuivre(I)** (CuCN)
- Solvant aprotique polaire à haut point d'ébullition (par exemple, Pyridine, DMF)
- Équipement de reflux avec agitation et chauffage

Procédure :

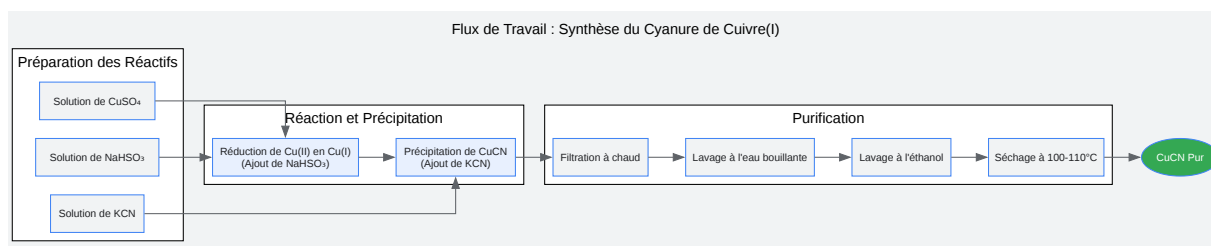
- Dans un ballon équipé d'un réfrigérant à reflux et d'un agitateur magnétique, dissoudre l'halogénure d'aryle (1 équivalent) dans la pyridine.
- Ajouter le **cyanure de cuivre(I)** (1 équivalent).[3]
- Chauffer le mélange réactionnel à reflux (par exemple, 100 °C pour la pyridine) pendant 16 heures.[3]

- Après refroidissement, le mélange est généralement concentré sous vide.
- Le produit brut est ensuite purifié par des techniques appropriées (par exemple, chromatographie sur colonne) pour isoler le nitrile aromatique.

Visualisation des Mécanismes et des Flux de Travail

Flux de Travail pour la Synthèse du Cyanure de Cuivre(I)

Le diagramme ci-dessous illustre les étapes séquentielles de la synthèse moderne du **cyanure de cuivre(I)**.



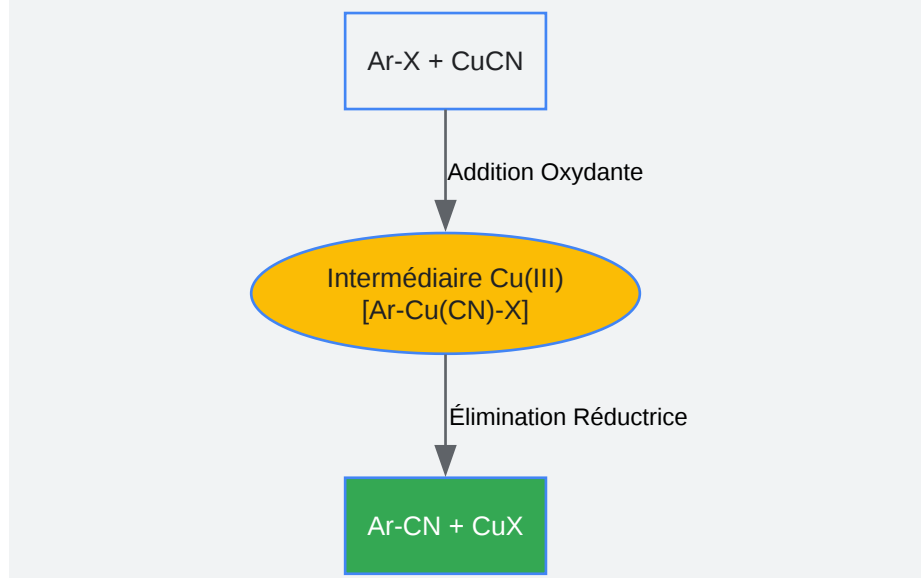
[Click to download full resolution via product page](#)

Légende : Flux de travail pour la synthèse du CuCN.

Mécanisme de la Réaction de Rosenmund-von Braun

Ce diagramme illustre le mécanisme réactionnel proposé pour la cyanation d'un halogénure d'aryle catalysée par le **cyanure de cuivre(I)**.

Mécanisme de la Réaction de Rosenmund-von Braun



[Click to download full resolution via product page](#)

Légende : Mécanisme simplifié de la réaction de Rosenmund-von Braun.

Applications en Synthèse Organique et Développement de Médicaments

Le **cyanure de cuivre(I)** est un réactif fondamental en chimie organométallique.

- **Synthèse de Nitriles Aromatiques** : Comme détaillé dans la réaction de Rosenmund-von Braun, le CuCN est essentiel pour convertir les halogénures d'aryle en nitriles d'aryle.^[1] Les nitriles sont des précurseurs polyvalents pour la synthèse d'amines, d'acides carboxyliques, et de divers hétérocycles présents dans de nombreuses molécules pharmaceutiques.
- **Formation d'Organocuprates** : Le CuCN réagit avec des réactifs organolithiens pour former des "cuprates mixtes" de formules $\text{Li}[\text{RCuCN}]$ et $\text{Li}_2[\text{R}_2\text{CuCN}]$.^[1] Ces réactifs, moins réactifs que les organolithiens parents, sont très utiles pour les additions conjuguées sur des cétones α,β -insaturées et certaines réactions de substitution, permettant la création de liaisons carbone-carbone de manière contrôlée.^[1]
- **Catalyse** : Il est également utilisé comme catalyseur dans diverses réactions de polymérisation.

La capacité à introduire un groupe nitrile ou à former des liaisons C-C de manière sélective rend le **cyanure de cuivre(I)** et ses dérivés précieux pour l'assemblage de squelettes moléculaires complexes, une étape cruciale dans la découverte et le développement de nouveaux médicaments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rosenmund-von Braun Reaction [organic-chemistry.org]
- 2. youtube.com [youtube.com]
- 3. skywork.ai [skywork.ai]
- 4. Copper(I) cyanide - Wikipedia [en.wikipedia.org]
- 5. Reactions of organocopper reagents - Wikipedia [en.wikipedia.org]
- 6. synarchive.com [synarchive.com]
- To cite this document: BenchChem. [Guide Technique Approfondi sur le Cyanure de Cuivre(I) (CAS : 544-92-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202555#num-ro-cas-du-cyanure-de-cuivre-544-92-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com